

Optimizing MS21570 dosage to minimize side effects

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS21570

Cat. No.: B10857986

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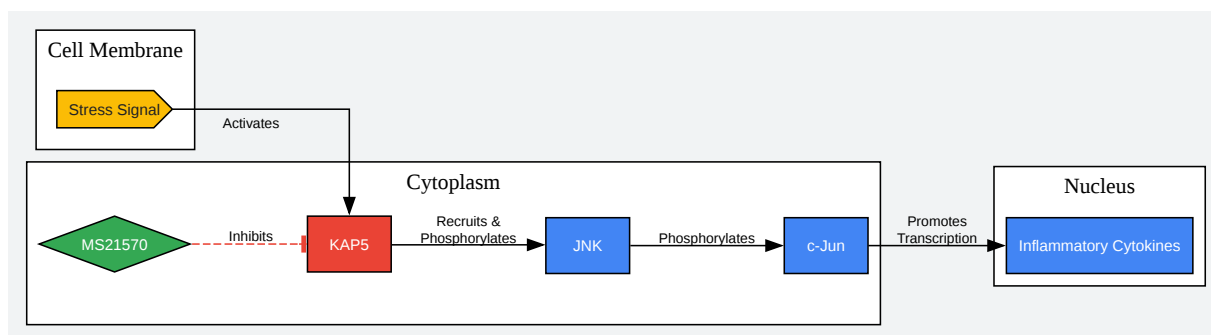
Technical Support Center: MS21570

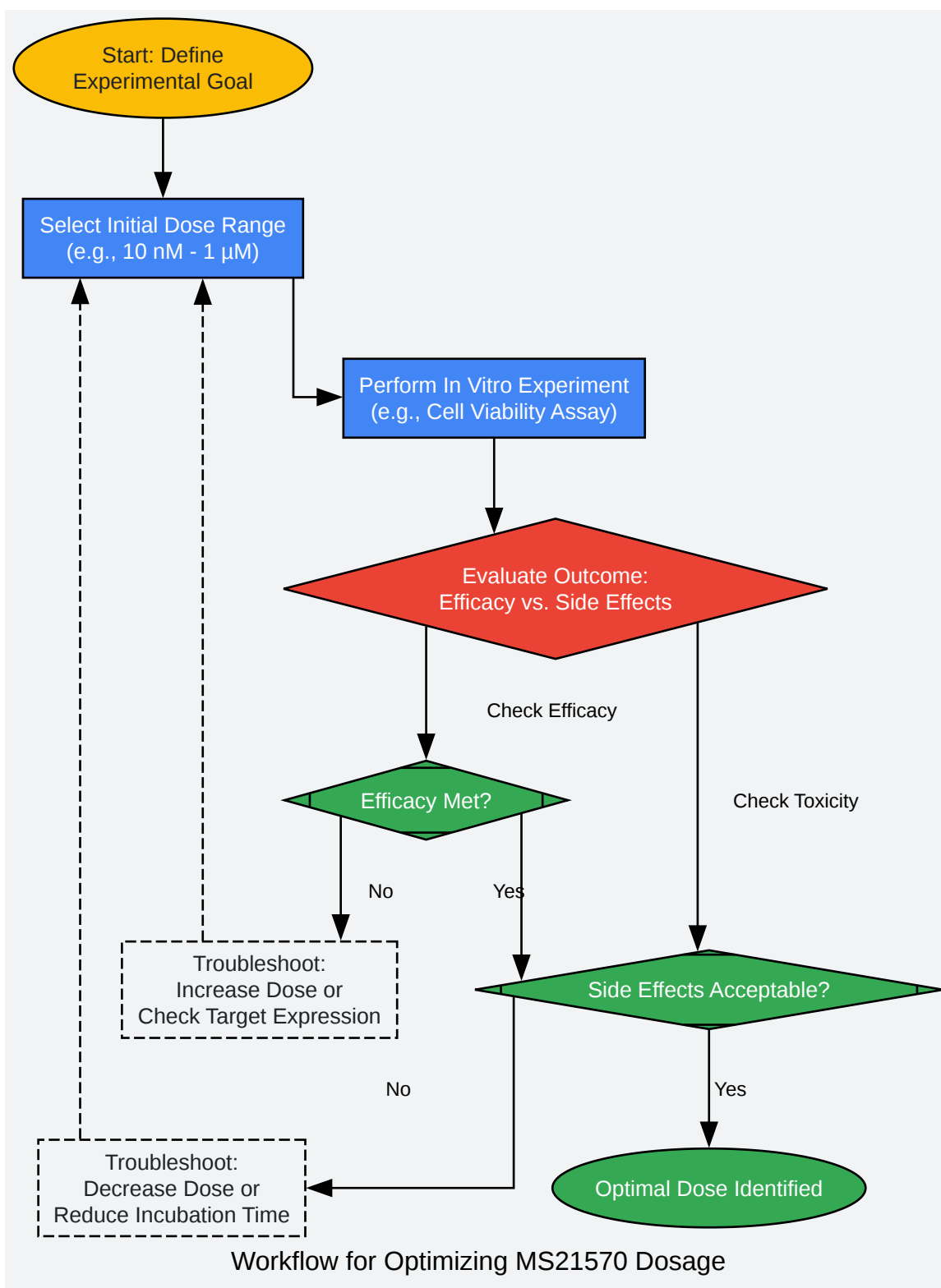
This guide provides technical support for researchers using **MS21570**, a novel small molecule inhibitor of the Kinase-Associated Protein 5 (KAP5). The following information offers guidance on optimizing dosage to achieve maximal therapeutic efficacy while minimizing potential side effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **MS21570**?

A1: **MS21570** is a potent and selective ATP-competitive inhibitor of Kinase-Associated Protein 5 (KAP5). KAP5 is a critical scaffold protein in the pro-inflammatory JNK signaling pathway. By binding to the kinase domain on KAP5, **MS21570** prevents the recruitment and phosphorylation of the downstream effector, c-Jun, thereby inhibiting the expression of inflammatory cytokines.





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- To cite this document: BenchChem. [Optimizing MS21570 dosage to minimize side effects]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10857986#optimizing-ms21570-dosage-to-minimize-side-effects>]

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